

# Anhydrolutein III: A Technical Guide on its Presence in Human Plasma and Tissues

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## Compound of Interest

Compound Name: *Anhydrolutein III*

Cat. No.: B1366369

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## Executive Summary

**Anhydrolutein III**, a dehydrated derivative of the dietary carotenoid lutein, has been identified in various human tissues, including plasma, skin, and brain. Its presence suggests endogenous formation from lutein, a xanthophyll known for its antioxidant properties and role in eye health. This technical guide provides a comprehensive overview of the current state of knowledge regarding **Anhydrolutein III** in the human body. It consolidates available quantitative data, details relevant experimental protocols for its analysis, and illustrates the proposed metabolic pathways and analytical workflows. While research on **Anhydrolutein III** is still emerging and quantitative data remains limited, this guide serves as a foundational resource for researchers and professionals in drug development interested in the metabolism and potential biological significance of lutein and its derivatives.

## Quantitative Data on Anhydrolutein III and Related Carotenoids

Direct quantitative data for 2',3'-anhydrolutein in human plasma and most tissues are not widely available in the scientific literature, suggesting it is likely a minor metabolite. However, data on its presence and the concentrations of related carotenoids provide valuable context.

Table 1: Concentration of Anhydrolutein and Other Major Carotenoids in Human Tissues

Tissue	Analyte	Concentration Range	Notes
Brain	Anhydrolutein	Identified as a major carotenoid; specific concentration not reported.[1][2]	Total identified carotenoids ranged from 1.8-23.0 pmol/g. [1][2]
Lutein	~10 - 150 pmol/g	Varies by brain region. [3]	
Zeaxanthin	~5 - 50 pmol/g	Varies by brain region. [3]	
Skin	2',3'-Anhydrolutein	pmol/g range	Levels are several orders of magnitude lower than $\beta$ -carotene.
Plasma/Serum	2',3'-Anhydrolutein	Identified, but quantitative data not consistently reported.	Postulated to be formed from acid-catalyzed dehydration of lutein in the stomach.[4]
3'-Dehydro-lutein	Baseline: ~0.04 $\mu$ mol/L	Plasma kinetics parallel those of lutein after supplementation. [5]	
Lutein	~0.1 - 0.5 $\mu$ mol/L	Varies with dietary intake.	
Zeaxanthin	~0.02 - 0.1 $\mu$ mol/L	Varies with dietary intake.	

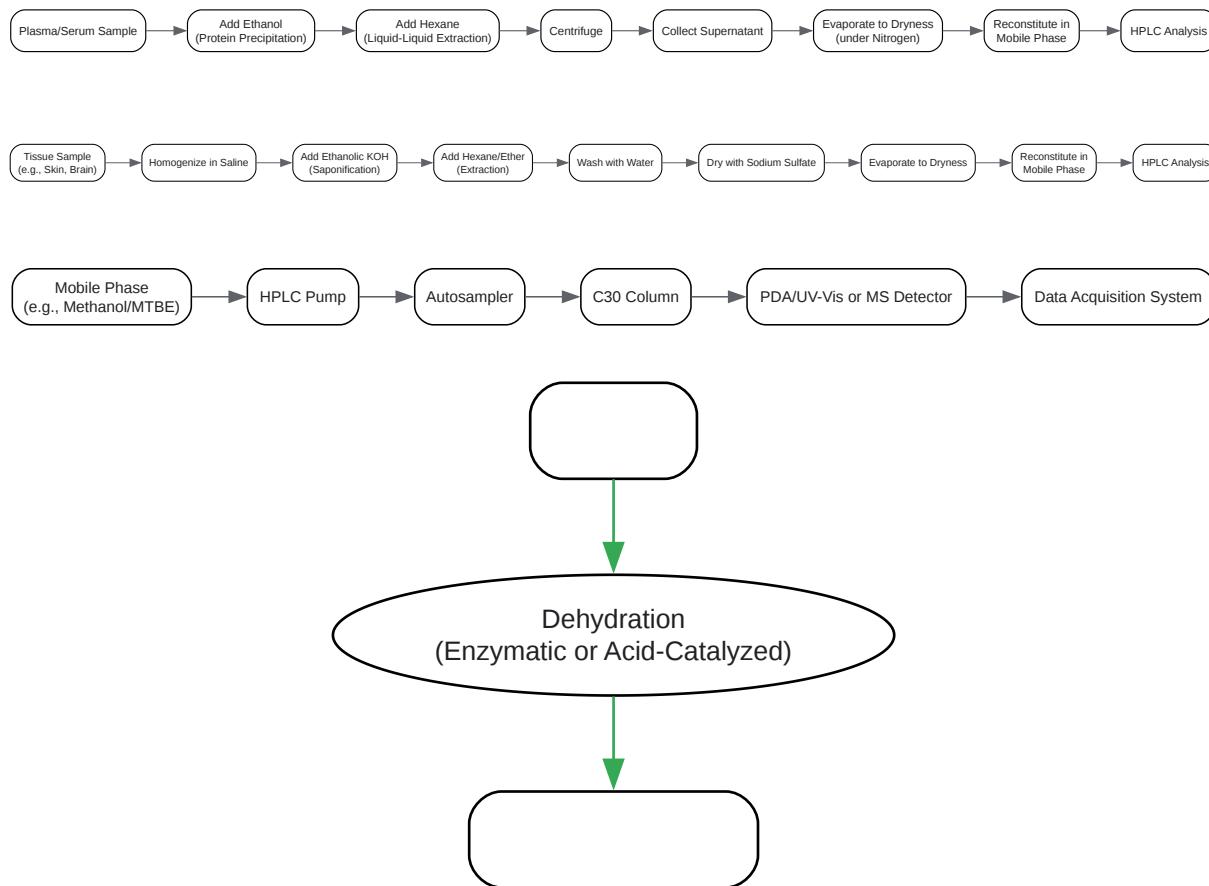
## Experimental Protocols

The analysis of **Anhydrolutein III** and other carotenoids in biological matrices requires careful extraction and sensitive analytical techniques to prevent degradation and ensure accurate quantification.

# Extraction of Carotenoids from Human Plasma

This protocol describes a common liquid-liquid extraction method for isolating carotenoids from plasma or serum.

## Workflow for Plasma Carotenoid Extraction



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